

1-(chloromethyl)-2,6-dimethylnaphthalene CAS number and molecular weight

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Compound of Interest

Compound Name: 1-(Chloromethyl)-2,6-dimethylnaphthalene

Cat. No.: B1383632

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Technical Guide: 1-(chloromethyl)-2,6-dimethylnaphthalene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(chloromethyl)-2,6-dimethylnaphthalene**, a substituted naphthalene derivative. Due to the limited availability of detailed experimental data for this specific compound, this guide also includes relevant information on the closely related compounds 2,6-dimethylnaphthalene and 1-chloromethylnaphthalene to provide a foundational understanding of its potential synthesis, properties, and reactivity. This document is intended to serve as a valuable resource for researchers and professionals in drug development and organic synthesis.

Compound Identification

The fundamental properties of **1-(chloromethyl)-2,6-dimethylnaphthalene** are summarized in the table below.

Identifier	Value	Source
Chemical Name	1-(chloromethyl)-2,6-dimethylnaphthalene	N/A
CAS Number	107517-28-2	N/A
Molecular Formula	C ₁₃ H ₁₃ Cl	N/A
Molecular Weight	204.7 g/mol	[1]

Physicochemical Properties

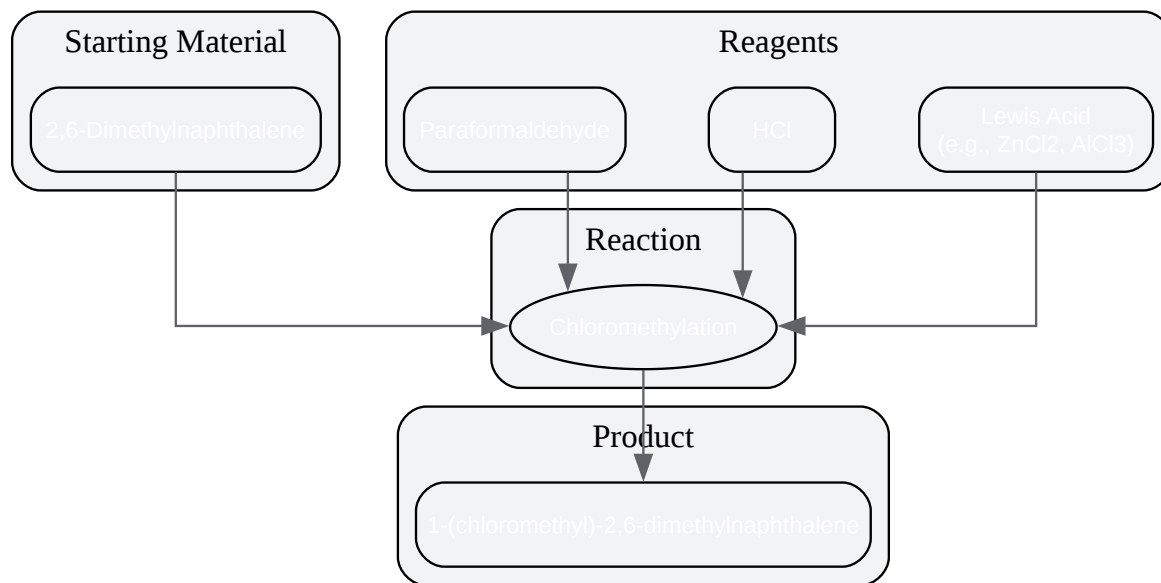
Detailed experimental data on the physicochemical properties of **1-(chloromethyl)-2,6-dimethylnaphthalene** are not readily available in the public domain. However, properties can be inferred from its constituent parts: the 2,6-dimethylnaphthalene core and the chloromethyl functional group. The parent compound, 2,6-dimethylnaphthalene, is a solid at room temperature. The introduction of the chloromethyl group is expected to alter its melting point and solubility characteristics.

Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **1-(chloromethyl)-2,6-dimethylnaphthalene** is not widely published, a plausible synthetic route can be conceptualized based on established chloromethylation reactions of naphthalene derivatives.

A general approach would involve the chloromethylation of 2,6-dimethylnaphthalene. This reaction typically utilizes paraformaldehyde and hydrochloric acid in the presence of a Lewis acid catalyst.

A potential synthetic workflow is illustrated below:



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Caption: Proposed synthesis of **1-(chloromethyl)-2,6-dimethylnaphthalene**.

The chloromethyl group is a versatile functional handle for further chemical transformations. It can readily participate in nucleophilic substitution reactions, allowing for the introduction of a wide variety of functional groups. This makes **1-(chloromethyl)-2,6-dimethylnaphthalene** a potentially useful intermediate in the synthesis of more complex molecules.

Potential Applications and Biological Activity

There is no specific information available in scientific literature regarding the applications or biological activity of **1-(chloromethyl)-2,6-dimethylnaphthalene**. However, the 2,6-dimethylnaphthalene scaffold is a key component in the synthesis of high-performance polymers, such as polyethylene naphthalate (PEN). Substituted naphthalenes are also investigated in medicinal chemistry for their potential as therapeutic agents. Derivatives of the related 1-chloromethylnaphthalene have been explored for their antifungal properties.[2]

Safety and Handling

No specific toxicological data for **1-(chloromethyl)-2,6-dimethylnaphthalene** is available. However, based on the reactivity of the chloromethyl group, it should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment, including gloves and safety glasses, should be worn. It is advisable to consult the safety data sheet (SDS) for the closely related and hazardous compound 1-chloromethylnaphthalene for guidance on handling and safety precautions.

Conclusion

1-(chloromethyl)-2,6-dimethylnaphthalene is a chemical compound for which detailed experimental data is scarce. This guide has provided the available identifying information and has proposed a potential synthetic route and areas of application based on the chemistry of related naphthalene derivatives. Further research is required to fully characterize the properties, reactivity, and potential biological activity of this compound. This document serves as a foundational resource to stimulate and guide future investigations into this molecule.

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References

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